

# 5-Fluoronicotinaldehyde material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 5-Fluoronicotinaldehyde

CAS No.: 39891-04-8

Cat. No.: B1315728

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An In-Depth Technical Guide to the Material Safety Data Sheet for **5-Fluoronicotinaldehyde**

For Researchers, Scientists, and Drug Development Professionals

## Chemical Identity and Physicochemical Profile

**5-Fluoronicotinaldehyde**, also known as 3-Fluoro-5-formylpyridine, is an organic compound with the molecular formula  $C_6H_4FNO$ .<sup>[1][2][3]</sup> Its structure, featuring a pyridine ring substituted with a fluorine atom and a reactive aldehyde group, makes it a valuable intermediate in the synthesis of novel pharmaceuticals and agrochemicals.<sup>[4]</sup> The fluorine substitution, in particular, can enhance biological activity and lipophilicity in target molecules.<sup>[4]</sup>

A clear understanding of its physical and chemical properties is the foundation of a robust safety protocol. The data, summarized below, has been compiled from multiple supplier safety data sheets. It is important to note the minor variations in reported values, which can stem from differences in measurement conditions or sample purity.

Table 1: Physicochemical Properties of **5-Fluoronicotinaldehyde**

Property	Value	Source(s)
CAS Number	39891-04-8	[1][2][3][5][6]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO	[1][2][3][5]
Molecular Weight	125.1 g/mol	[1][2][3][5]
Appearance	Colorless to pale yellow liquid or low-melting solid	[4][7]
Boiling Point	188.6 °C at 760 mmHg71-76 °C at 10 mmHg249.4 °C at 760 mmHg	[1][2][8][9]
Density	1.27 g/cm <sup>3</sup> 1.392 g/cm <sup>3</sup>	[1][9]
Flash Point	67.9 °C104.7 °C	[1][9]

Note on Data Discrepancies: The variations in boiling point and flash point highlight the importance of consulting the specific SDS provided by your supplier. The significant difference in boiling points at atmospheric versus reduced pressure is expected and critical for planning distillation or high-temperature reactions.

## Hazard Identification and Risk Assessment

**5-Fluoronicotinaldehyde** is classified as an irritant and a potential skin sensitizer.[1][8] The primary hazards are associated with direct contact and inhalation. A thorough risk assessment should precede any handling of this compound.

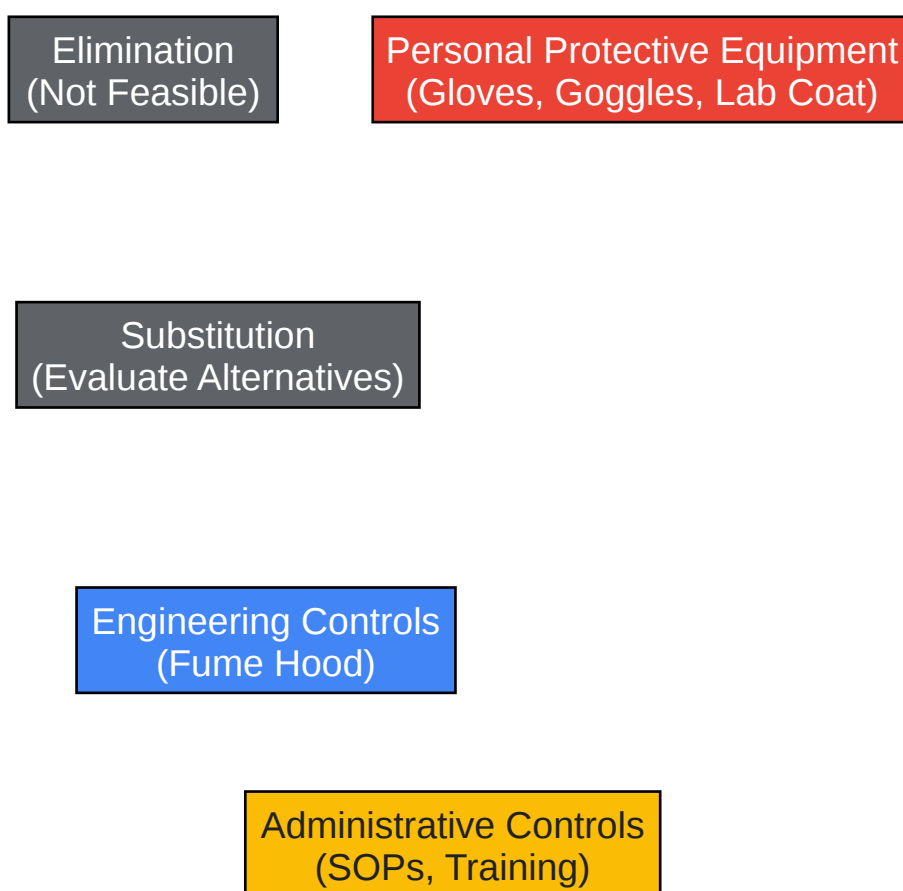
GHS Hazard Statements:

- H315: Causes skin irritation.[2][8][9][10]
- H317: May cause an allergic skin reaction.[8]
- H319: Causes serious eye irritation.[8][9][10]
- H335: May cause respiratory irritation.[8][9][10]

The causality behind these classifications lies in the chemical's reactivity. The aldehyde functional group can react with biological macromolecules, leading to irritation. The potential for skin sensitization implies that repeated exposure could lead to an exaggerated allergic response in susceptible individuals.[8]

## The Hierarchy of Controls: A Proactive Safety Framework

To mitigate the identified risks, a systematic approach based on the hierarchy of controls is essential. This framework prioritizes the most effective control measures.



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Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

- Elimination/Substitution: As **5-Fluoronicotinaldehyde** is often a necessary synthetic intermediate, elimination is typically not feasible. Substitution should be considered if a less

hazardous alternative can achieve the same synthetic outcome.

- **Engineering Controls:** This is the most critical control measure. All handling of **5-Fluoronicotinaldehyde** must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[\[5\]](#)
- **Administrative Controls:** Standard Operating Procedures (SOPs) for the specific experiment should be written and approved. All personnel must be trained on the hazards and safe handling procedures.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense. The required PPE is detailed in the following section.

## Personal Protective Equipment (PPE) and Handling Protocols

Adherence to proper PPE and handling procedures is mandatory.

Required PPE:

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile). Dispose of contaminated gloves properly to avoid skin contact.[\[5\]](#)[\[8\]](#)
- **Eye/Face Protection:** Safety glasses with side shields or goggles are required.[\[5\]](#)[\[7\]](#)[\[8\]](#) An eye wash station must be readily accessible.[\[7\]](#)
- **Skin and Body Protection:** A laboratory coat is mandatory. For larger quantities or tasks with a higher risk of splashing, consider an apron or chemical-resistant suit.[\[5\]](#)[\[7\]](#)[\[11\]](#)

Safe Handling Protocol:

- **Preparation:** Before starting work, ensure the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items.
- **Aliquotting:** When transferring the chemical, use appropriate tools (e.g., pipette, spatula). Avoid generating dust or aerosols. Keep containers tightly closed when not in use.[\[8\]](#)

- Post-Handling: Wash hands and any exposed skin thoroughly after handling.<sup>[8][9][12]</sup> Decontaminate the work area.
- Storage: Store in a cool, dry, well-ventilated area, away from incompatible materials such as oxidizing agents.<sup>[5][10][13]</sup> The container must be kept tightly closed.<sup>[8][9][10]</sup> Store locked up.<sup>[8][9][13]</sup>

## Emergency Procedures: First Aid and Spill Response

Prompt and correct action during an emergency is crucial to minimizing harm.

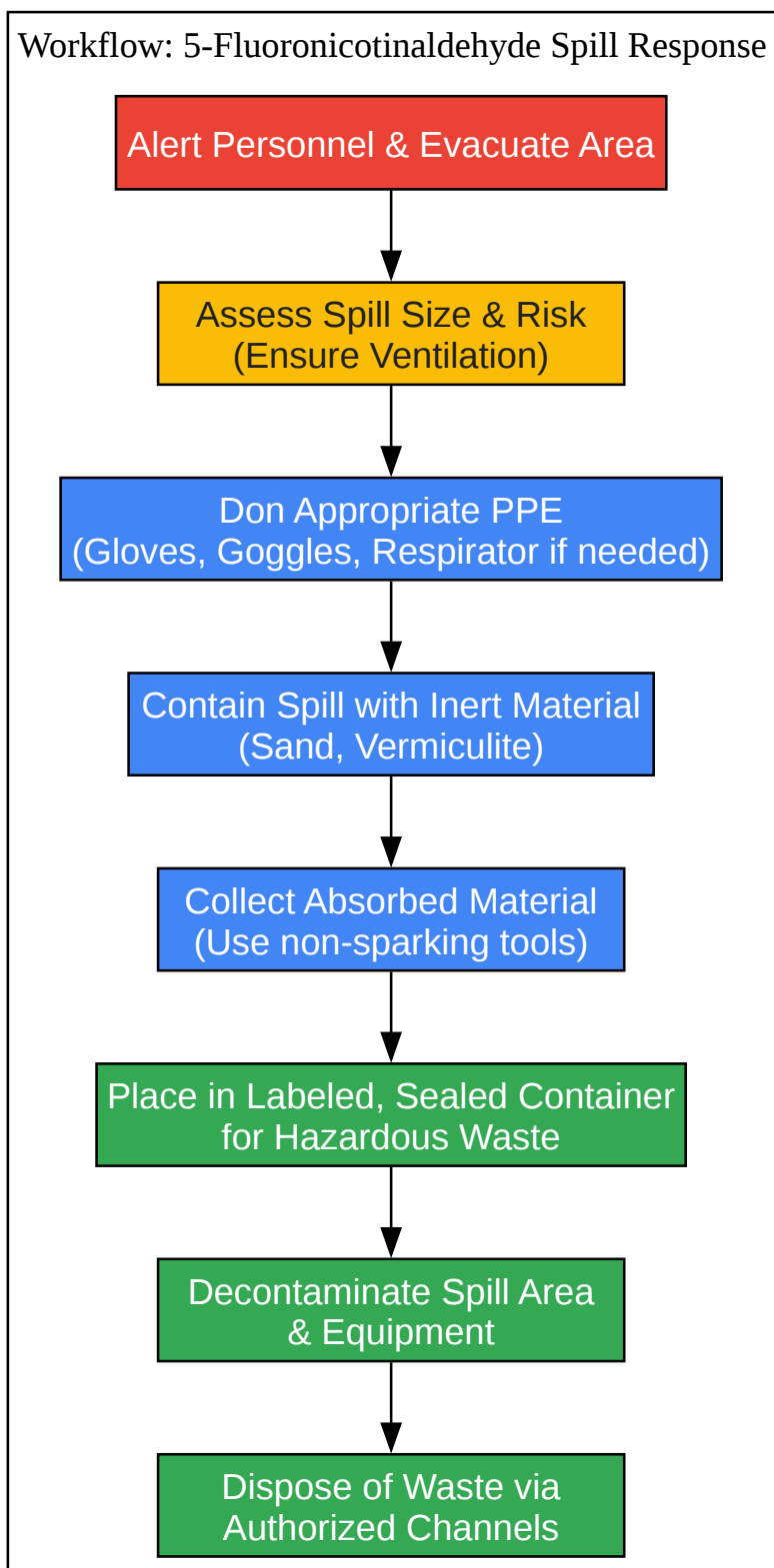
### First Aid Measures

Table 2: First Aid for **5-Fluoronicotinaldehyde** Exposure

Exposure Route	Action	Rationale
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[8][9][11]	Removes the individual from the source of exposure and supports respiration.
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with plenty of soap and running water for at least 15 minutes.[7][8][11] Seek medical attention if irritation or a rash develops.[8]	Rapid decontamination is essential to minimize skin irritation and absorption.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][8][11][12] Remove contact lenses if present and easy to do.[8][9][12] Seek immediate medical attention.	Thorough irrigation is necessary to remove the chemical and prevent serious eye damage.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. If the person is conscious, give them a glass of water to drink.[7][8] Seek immediate medical attention.	Inducing vomiting can cause further damage. Dilution may help, but professional medical evaluation is required.

## Spill Response Protocol

A moderate hazard exists in the event of a spill.[8] The following workflow should be initiated immediately.



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Caption: Step-by-step workflow for responding to a chemical spill.

- Evacuate and Alert: Clear the immediate area of all personnel and alert others to the spill.[8]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For liquid spills, contain and absorb the material with an inert substance like sand, earth, or vermiculite.[8]
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal. [8]
- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of the waste and any contaminated materials through an authorized hazardous waste collection service, in accordance with local, state, and federal regulations. [7][8]

## Fire and Reactivity Data

- Fire Fighting: This material is non-combustible and not considered a significant fire risk; however, containers may burn.[8] In the event of a fire, use extinguishing media suitable for the surrounding environment, such as dry powder, water spray, or carbon dioxide.[7][8][14] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[7][8]
- Reactivity: The product is generally stable under normal conditions.[8][15]
- Conditions to Avoid: Heat, flames, and sparks.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5][15]
- Hazardous Decomposition Products: Combustion may produce toxic fumes, including carbon monoxide, nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride (HF).[5][7]

## Toxicological and Ecological Information

- Toxicological Profile: There is a lack of specific quantitative toxicological data (e.g., LD50). The primary known effects are irritation to the skin, eyes, and respiratory system, and

potential for skin sensitization.[8] Chronic effects are not well-documented, but prolonged or repeated skin contact may lead to sensitization in some individuals.[8]

- Ecological Profile: No specific data on ecotoxicity is available.[9] As a standard precaution, the material should not be allowed to enter drains or water courses.[5][8][10]

## Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable environmental regulations. It is recommended to use a licensed professional waste disposal service.[8] Empty containers should be decontaminated and disposed of appropriately, observing all label safeguards until they are cleaned or destroyed.[8]

## References

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